

Application Notes and Protocols: Negishi Coupling of Alkyl Sulfones with t-BuDavePhos

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Compound of Interest

Compound Name: 2-(Di-tert-butylphosphino)-2'-(N,N-dimethylamino)biphenyl

Cat. No.: B1349323

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Introduction

The Negishi cross-coupling reaction is a powerful and versatile tool in organic synthesis for the formation of carbon-carbon bonds. This palladium-catalyzed reaction typically involves the coupling of an organozinc reagent with an organic halide or triflate. The use of bulky, electron-rich phosphine ligands has significantly expanded the scope of this reaction, enabling the use of less reactive coupling partners. t-BuDavePhos, a member of the biarylphosphine ligand class, is known to promote challenging cross-coupling reactions.

This document aims to provide detailed application notes and protocols for the Negishi coupling of alkyl sulfones with organozinc reagents, specifically utilizing the t-BuDavePhos ligand. However, a comprehensive review of the scientific literature reveals a notable absence of established protocols or specific data for this particular transformation. While the Negishi coupling is broadly applied, and t-BuDavePhos is a powerful ligand in various cross-coupling reactions, their combined use for the coupling of alkyl sulfones as electrophiles is not a well-documented method.

The information presented below is therefore based on general principles of Negishi cross-coupling and the known reactivity of related compounds. These protocols should be considered as a starting point for investigation and will require significant optimization for any specific substrate combination.

Theoretical Reaction Scheme

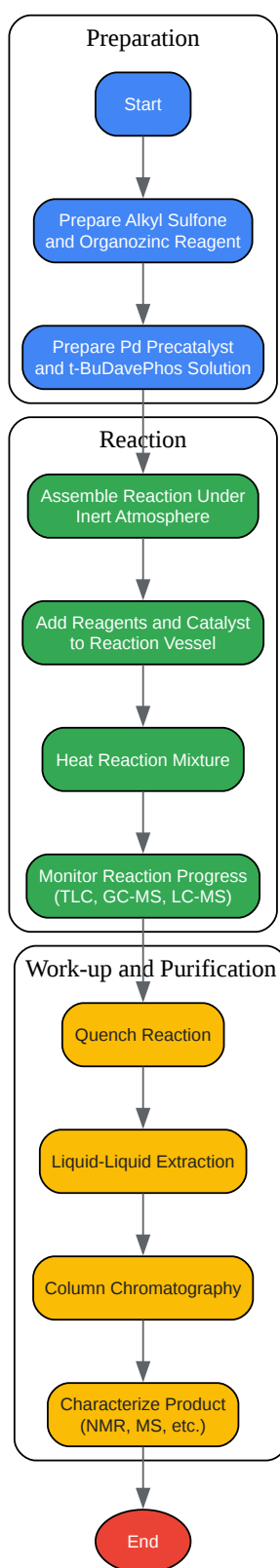
The hypothetical Negishi coupling of an alkyl sulfone with an organozinc reagent catalyzed by a palladium/t-BuDavePhos system can be depicted as follows:

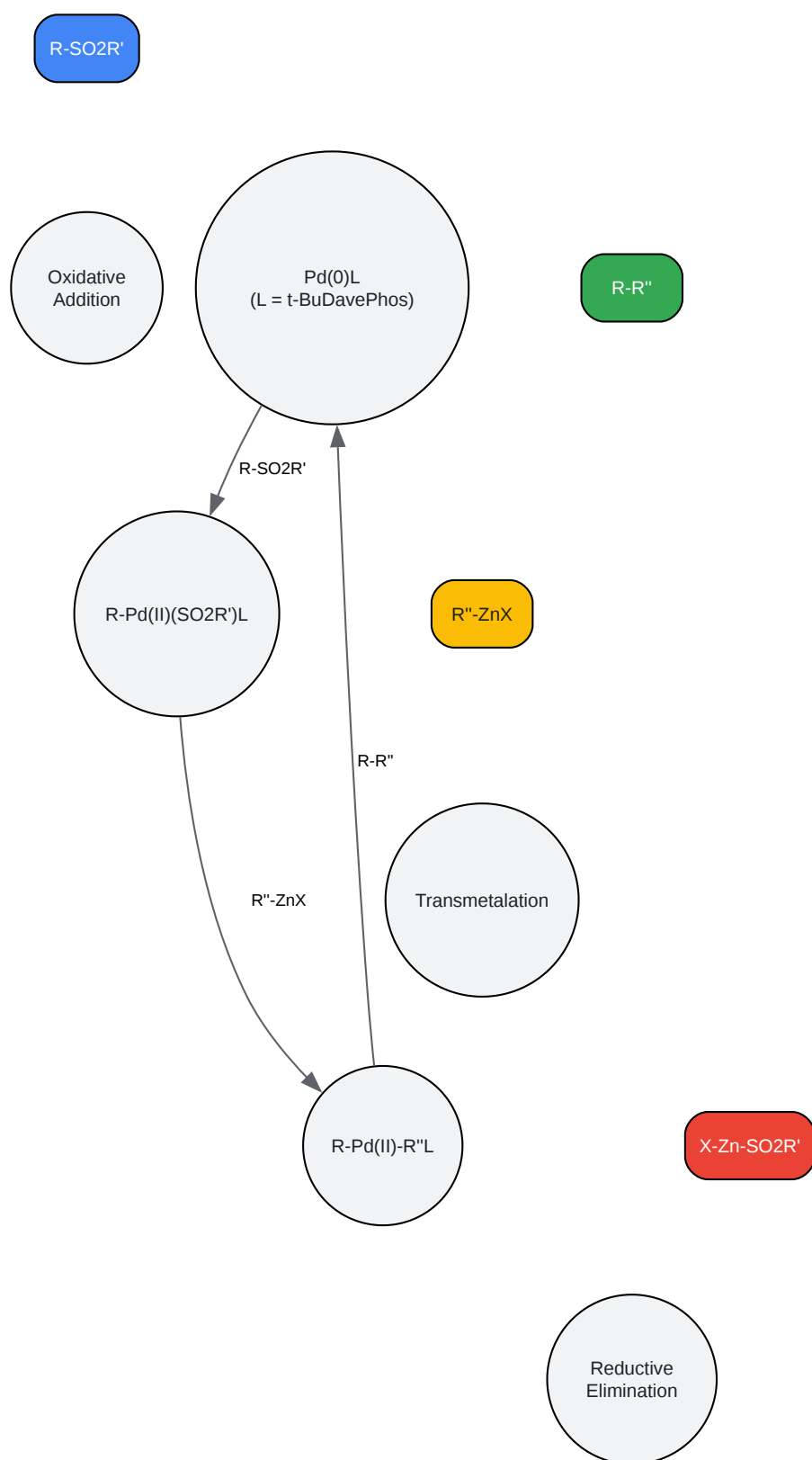
Where:

- R-SO₂R': Alkyl sulfone (R = alkyl group of interest, R' = aryl or alkyl group)
- R''-ZnX: Organozinc reagent
- Pd catalyst: A suitable palladium precursor (e.g., Pd₂(dba)₃, Pd(OAc)₂)
- t-BuDavePhos: Ligand
- R-R'': Desired cross-coupled product

Proposed Experimental Workflow

The following diagram illustrates a general workflow for investigating the proposed Negishi coupling of alkyl sulfones.





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